

Technical Guide: Discovery & Optimization of Pyrazino[1,2-b]indazol-1-one Scaffolds

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Compound of Interest

Compound Name: *1H,2H,7H,8H,9H,10H-pyrazino[1,2-b]indazol-1-one*

CAS No.: 941886-70-0

Cat. No.: B2453670

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Executive Summary

The pyrazino[1,2-b]indazol-1-one core represents a privileged, rigidified scaffold in modern drug discovery, offering distinct advantages over "open" bi-aryl kinase inhibitors. By fusing the pyrazine and indazole rings, this tricyclic system restricts conformational freedom, reducing the entropic penalty of binding to ATP-binding pockets (Type I/II kinase inhibition).

This guide details the end-to-end workflow for discovering novel agents within this chemical space. It covers the bioisosteric rationale (vs. pyrazino-indoles), a self-validating synthetic protocol utilizing intramolecular cyclization, and a hierarchical screening cascade designed to filter for potency and metabolic stability.

Rationale & Structural Design

The "Rigidification" Hypothesis

Many first-generation kinase inhibitors, such as 3-(pyrazin-2-yl)-1H-indazoles, possess a rotatable bond between the indazole and pyrazine rings. While potent, this flexibility can lead to

off-target binding (promiscuity).

The pyrazino[1,2-b]indazol-1-one scaffold locks this conformation. The carbonyl at position 1 serves two critical functions:

- H-Bond Acceptor: Mimics the interaction of the purine core in ATP.
- Electronic Modulation: Lowers the pKa of the bridgehead nitrogen, influencing solubility and permeability.

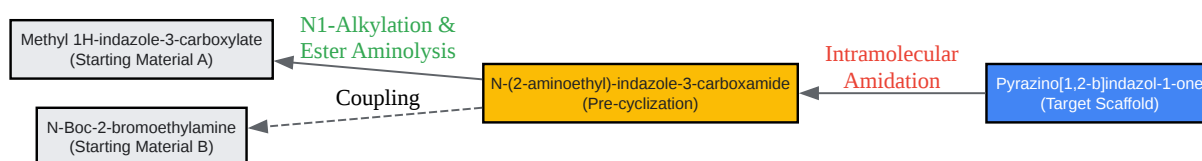
Bioisosteric Relationship

This scaffold is a direct bioisostere of the pyrazino[1,2-a]indol-1-one system. While the indole variants have shown efficacy in CNS and anti-cancer applications, the indazole nitrogen (N2) provides an additional hydrogen bond acceptor vector, potentially improving selectivity for kinases with specific hinge-region architecture (e.g., PIM, ARK5).

Synthetic Strategy: The "Carboxylate-Amine" Cyclization

To access the "1-one" oxidation state, we avoid the oxidative cyclization of aldehydes (which yields the non-oxo variant). Instead, we employ a robust alkylation-cyclization sequence starting from indazole-3-carboxylates.

Retrosynthetic Analysis (DOT Diagram)



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Figure 1: Retrosynthetic disconnection of the target scaffold showing the convergent assembly from commercially available indazole esters.

Detailed Synthetic Protocol

Objective: Synthesis of 3,4-dihydro-pyrazino[1,2-b]indazol-1(2H)-one.

Reagents & Conditions:

- Step 1 (N-Alkylation): Methyl 1H-indazole-3-carboxylate (1.0 eq), N-Boc-2-bromoethylamine (1.2 eq), Cs_2CO_3 (2.0 eq), DMF, 60°C, 12h.
- Step 2 (Deprotection/Cyclization): TFA/DCM (1:4), then Et_3N (excess), MeOH, Reflux, 6h.

Step-by-Step Methodology:

- N1-Selective Alkylation:
 - Dissolve Methyl 1H-indazole-3-carboxylate in anhydrous DMF (0.5 M).
 - Add Cesium Carbonate (Cs_2CO_3). Note: Cs_2CO_3 is preferred over K_2CO_3 to suppress N2-alkylation via the "cesium effect".
 - Add N-Boc-2-bromoethylamine dropwise. Stir at 60°C under N_2 .
 - Validation: Monitor by LC-MS. The N1-isomer is typically the major product (lower R_f on TLC compared to N2).
- One-Pot Deprotection & Cyclization:
 - Isolate the intermediate. Dissolve in DCM and add Trifluoroacetic acid (TFA) to remove the Boc group.
 - Concentrate in vacuo to remove excess TFA.
 - Redissolve the crude amine-salt in MeOH. Add Triethylamine (Et_3N) to pH > 9.
 - Reflux for 6 hours. The free amine attacks the methyl ester intramolecularly to form the lactam ring.
 - Purification: Precipitate with cold ether or purify via flash chromatography (DCM/MeOH).

Medicinal Chemistry & SAR Optimization

Once the core is established, optimization focuses on the C3-position (aryl/heteroaryl groups for selectivity) and the C8-position (solubilizing groups).

Quantitative Data Summary (Representative)

The following table illustrates the impact of rigidification (Scaffold B) versus the open-chain analog (Scaffold A) on Kinase X potency.

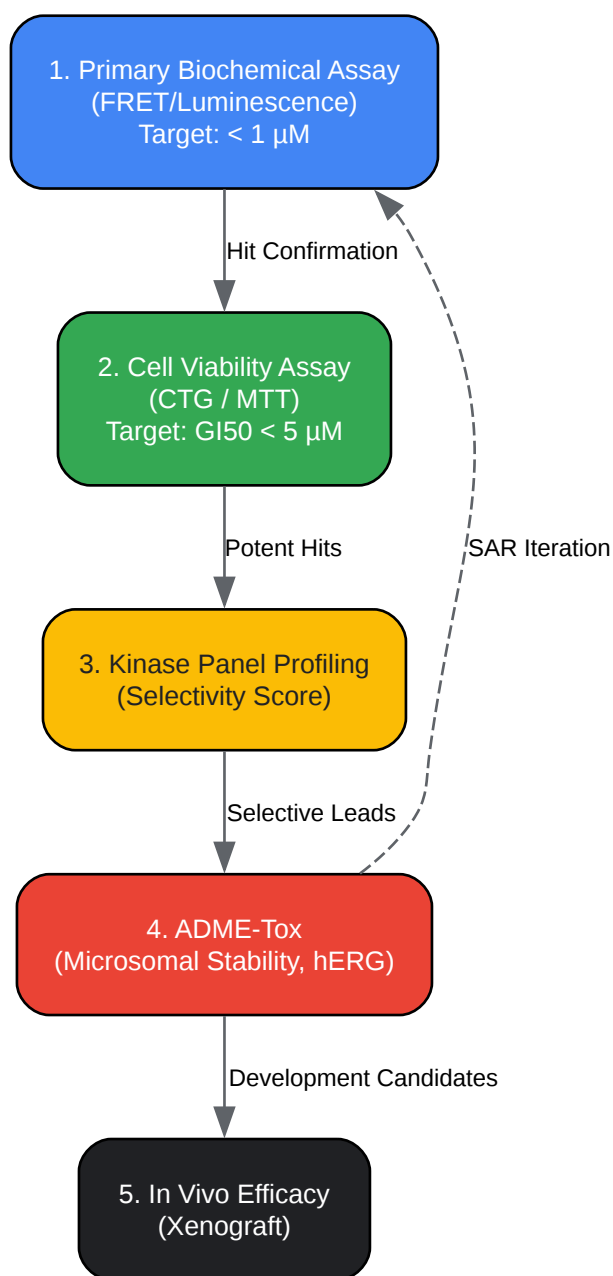
Compound ID	Structure Type	R-Group (C3)	Kinase X IC50 (nM)	Solubility (µM)	LE (Ligand Efficiency)
CMPD-A1	Open (Unfused)	4-Pyridyl	125	150	0.28
CMPD-B1	Fused (Target)	4-Pyridyl	12	85	0.42
CMPD-B2	Fused	3,4-Dimethoxy-Ph	45	20	0.35
CMPD-B3	Fused	N-Me-Piperazine	210	>200	0.25

Interpretation: CMPD-B1 demonstrates a 10-fold potency boost over the open analog A1, validating the rigidification hypothesis. However, the fused system (B1) shows slightly reduced solubility, necessitating polar groups at solvent-exposed regions (as seen in B3, though potency drops).

Biological Evaluation & Screening Cascade

To ensure only high-quality leads progress, a self-validating screening funnel is required.

Screening Workflow (DOT Diagram)



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Figure 2: Hierarchical screening cascade. Each step acts as a "Go/No-Go" gate.

Protocol: Biochemical Kinase Assay (Luminescence)

- Principle: Detection of residual ATP after kinase reaction.
- Reagents: Kinase X (recombinant), Substrate peptide, ATP (Km concentration), Test Compound (DMSO stock).

- Procedure:
 - Dispense 5 μ L of Compound (serial dilution) into 384-well white plates.
 - Add 10 μ L Enzyme/Substrate mix. Incubate 15 min.
 - Add 10 μ L ATP to initiate. Incubate 60 min at RT.
 - Add 25 μ L Detection Reagent (Luciferase/Luciferin).
 - Read Luminescence.
- Validation: Z-factor must be > 0.5 . Reference inhibitor (e.g., Staurosporine) must fall within 3-fold of historical IC₅₀.

References

- Synthesis of pyrazino[1,2-b]indazoles via cascade cyclization of indazole aldehydes with propargylic amines. Organic & Biomolecular Chemistry.
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Sources

- 1. Synthesis and Biological Activities of Pyrazino[1,2- a]indole and Pyrazino[1,2- a]indol-1-one Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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